

# Proper Disposal of Allerest: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Allerest  
Cat. No.: B12792407

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Ensuring the safe and compliant disposal of pharmaceutical products is a critical component of laboratory safety and environmental responsibility. This guide provides detailed procedures for the proper disposal of **Allerest**, a medication used to treat allergy and cold symptoms. The active ingredients in **Allerest** formulations can include antihistamines like Chlorpheniramine and decongestants such as Pseudoephedrine, Phenylephrine, or Phenylpropanolamine.<sup>[1][2][3][4]</sup> Adherence to these guidelines will help mitigate risks of accidental exposure, environmental contamination, and regulatory non-compliance.

## Active Ingredients in Allerest Formulations

Different formulations of **Allerest** contain various active pharmaceutical ingredients (APIs). Understanding these components is the first step in determining the appropriate disposal pathway.

Allerest Formulation	Antihistamine	Decongestant
Allerest Maximum Strength	Chlorpheniramine	Pseudoephedrine <sup>[3][4]</sup>
Allerest PE	Chlorpheniramine	Phenylephrine <sup>[3]</sup>
Other Formulations	Chlorpheniramine	Phenylpropanolamine <sup>[1]</sup>

## Step-by-Step Disposal Protocol

This protocol is designed for research, scientific, and drug development professionals operating in a laboratory setting.

### 1. Initial Assessment and Segregation:

- **Identify the Formulation:** Determine the specific active ingredients in the **Allerest** product to be disposed of.
- **Consult Safety Data Sheet (SDS):** Always refer to the product's SDS for specific disposal recommendations from the manufacturer.
- **Segregate Waste:** Do not mix **Allerest** with other chemical waste unless explicitly permitted by your institution's waste management protocols. Pharmaceutical waste should be segregated based on its classification (hazardous or non-hazardous).[5]

### 2. Preferred Disposal Method: Pharmaceutical Take-Back Programs:

The U.S. Food and Drug Administration (FDA) and the Environmental Protection Agency (EPA) recommend using drug take-back programs as the safest and most environmentally responsible disposal option.[6][7][8]

- **Institutional Programs:** Check if your research institution or company has an established pharmaceutical waste disposal program or a partnership with a licensed waste management vendor.
- **Local Take-Back Sites:** If an institutional program is unavailable, locate a registered drug take-back site. The U.S. Drug Enforcement Administration (DEA) website provides a search tool for authorized collection sites.[6]

### 3. Alternative Disposal in Absence of Take-Back Programs:

If a take-back program is not accessible, follow these FDA-recommended steps for disposal in a laboratory's non-hazardous solid waste stream, provided it aligns with your institution's policies and local regulations.[6]

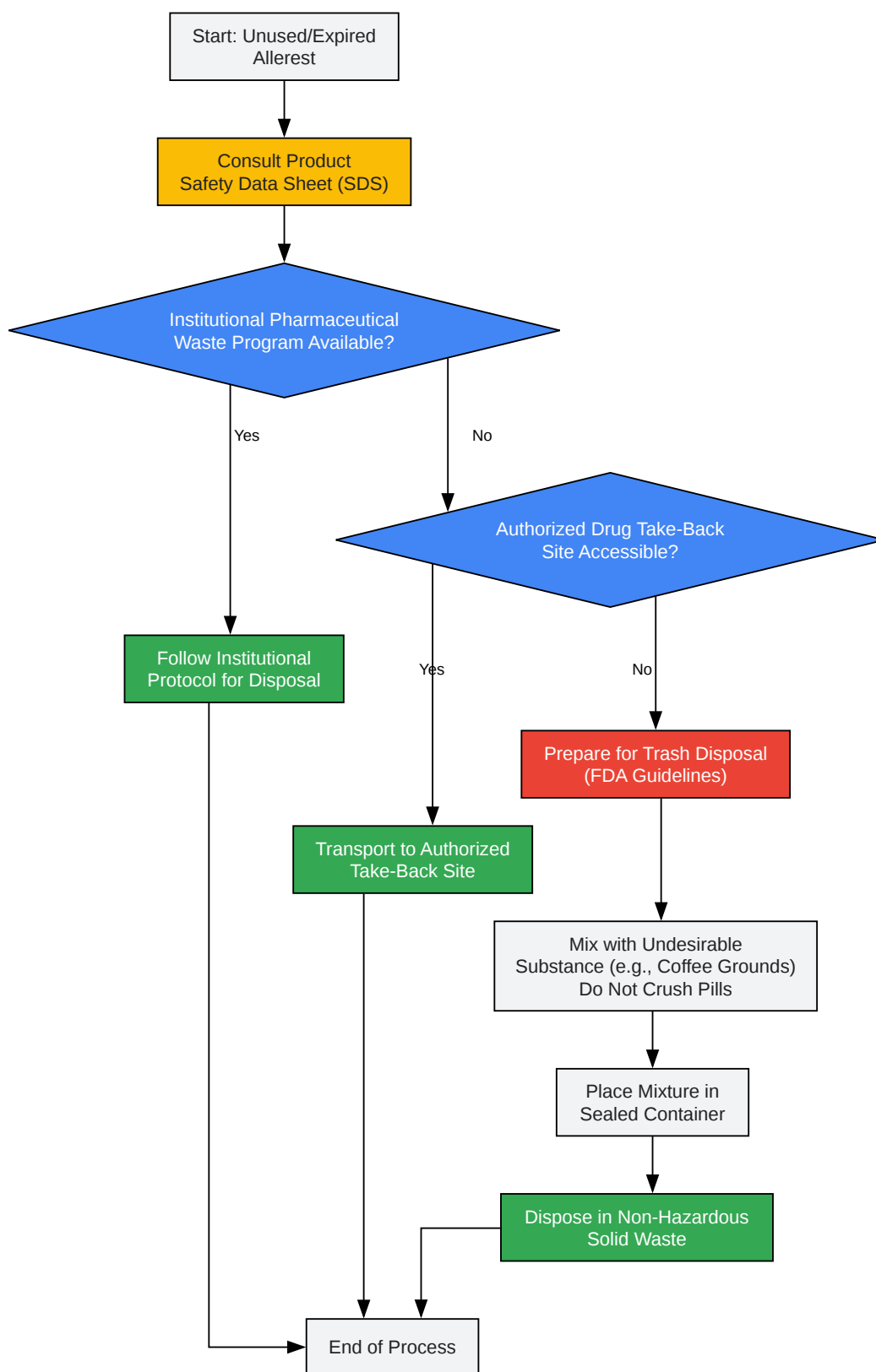
- Do Not Flush: **Allerest** is not on the FDA's "flush list."<sup>[9]</sup> Do not dispose of it by flushing it down the toilet or drain, as this can lead to water contamination.
- Render Unpalatable:
  - Remove the tablets or capsules from their original packaging. Do not crush the pills.<sup>[6]</sup>
  - Mix the medication with an unappealing substance such as used coffee grounds, dirt, or cat litter. This makes the drug less attractive to children and pets and prevents diversion.<sup>[6]</sup>
- Contain and Seal:
  - Place the mixture in a sealable plastic bag or another container that will not leak.<sup>[6]</sup>
- Final Disposal:
  - Dispose of the sealed container in the laboratory's designated non-hazardous solid waste receptacle.
  - Before discarding the original packaging, remove or obscure all personal and identifying information from the label to protect privacy.<sup>[6]</sup>

#### 4. Regulatory Considerations:

- RCRA Regulations: The Resource Conservation and Recovery Act (RCRA) governs the management of hazardous waste.<sup>[7]</sup> While over-the-counter medications like **Allerest** are not typically classified as hazardous waste, it is crucial to consult your institution's Environmental Health and Safety (EHS) department to ensure compliance with all federal, state, and local regulations.<sup>[5][7]</sup>
- Container Management: Ensure that any containers used for waste accumulation are properly labeled according to your facility's hazardous waste management plan.<sup>[10]</sup>

## Allerest Disposal Decision Pathway

The following diagram illustrates the decision-making process for the proper disposal of **Allerest** in a laboratory setting.



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**Allerest Disposal Workflow**

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- To cite this document: BenchChem. [Proper Disposal of Allerest: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12792407/docs#proper-disposal-of-allerest-a-guide-for-laboratory-professionals\]](https://www.benchchem.com/product/b12792407/docs#proper-disposal-of-allerest-a-guide-for-laboratory-professionals)

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